

Fundamental Reactivity of the 2-Naphthaldehyde Formyl Group: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Naphthaldehyde

Cat. No.: B031174

[Get Quote](#)

Introduction

2-Naphthaldehyde, a polycyclic aromatic aldehyde, is a pivotal intermediate in organic synthesis and materials science.^[1] Its chemical persona is dominated by the formyl group (-CHO) attached to the C2 position of the naphthalene ring. The unique electronic and steric environment conferred by the bicyclic aromatic system dictates the reactivity of this aldehyde, making it a versatile building block for complex molecular architectures, including pharmaceutical intermediates, fluorescent dyes, and ligands for metal-organic frameworks (MOFs).^[2] This guide provides an in-depth analysis of the fundamental reactivity of the **2-naphthaldehyde** formyl group, tailored for researchers, scientists, and professionals in drug development.

The core of **2-naphthaldehyde**'s reactivity lies in the electrophilic nature of the formyl carbon atom. The carbon-oxygen double bond is polarized due to oxygen's higher electronegativity, rendering the carbon atom susceptible to attack by nucleophiles.^{[3][4]} The attached naphthalene ring, a rigid and planar system, influences this reactivity through resonance and inductive effects, distinguishing it from simpler aromatic aldehydes like benzaldehyde.

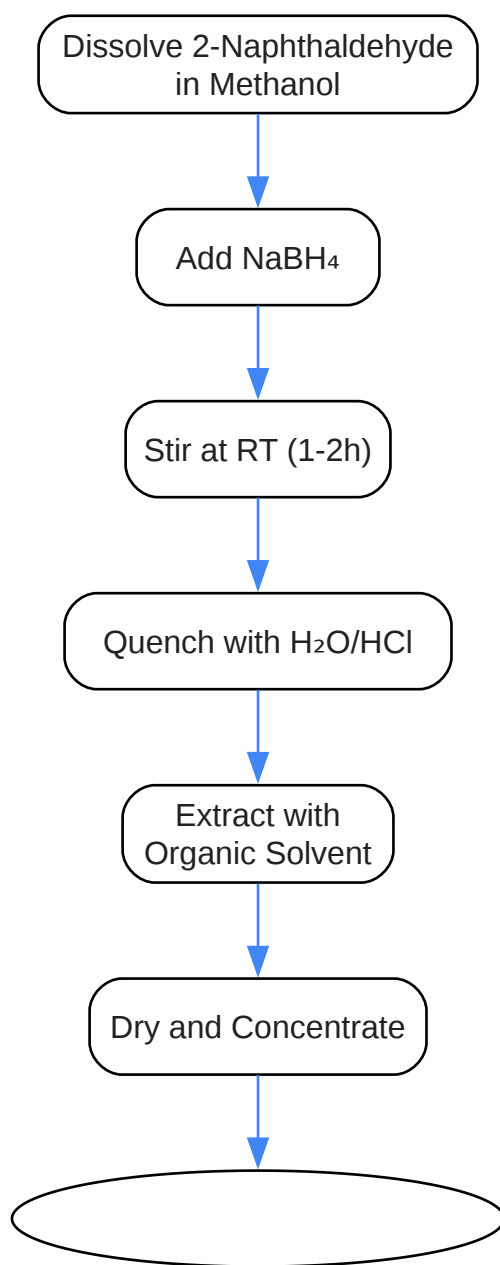
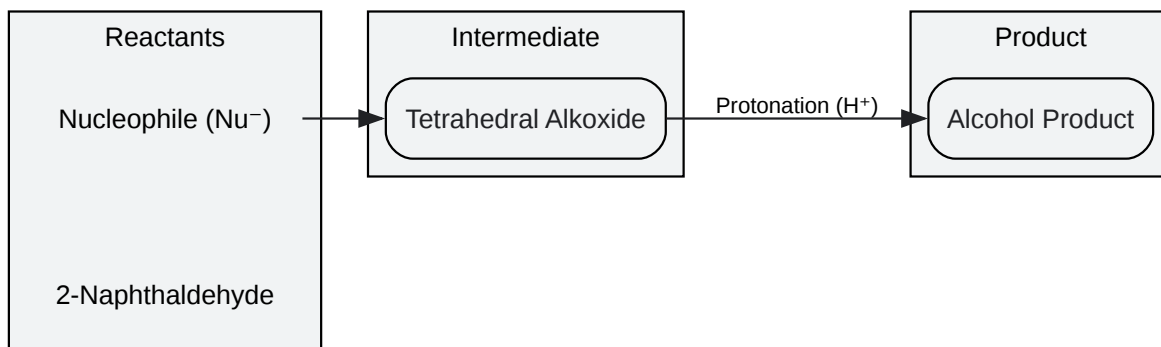
Physicochemical and Spectroscopic Properties

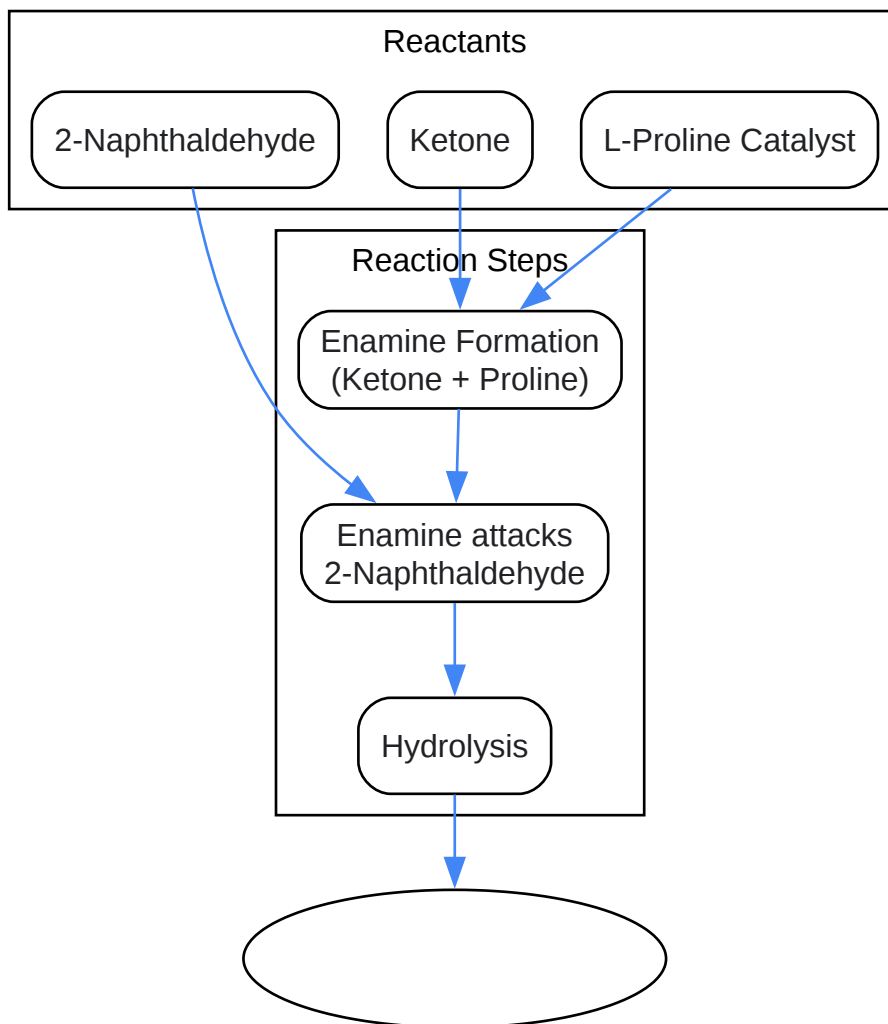
Accurate characterization is fundamental to any chemical study. **2-Naphthaldehyde** typically appears as an off-white to light yellow crystalline powder.^{[1][5]} A summary of its key physical and spectroscopic properties is provided below.

Property	Value
Molecular Formula	C ₁₁ H ₈ O
Molecular Weight	156.18 g/mol [5] [6] [7] [8]
Melting Point	58-61 °C [9] [10]
Appearance	Off-white to light yellow powder/chunks [1] [5]
¹ H NMR Shift (CDCl ₃ , ppm)	10.13 (s, 1H, -CHO), 8.29 (s, 1H), 7.96 (d, 1H), 7.93 (d, 1H), 7.89 (d, 1H), 7.87 (d, 1H), 7.62 (t, 1H), 7.56 (t, 1H) [11]
¹³ C NMR Shift (CDCl ₃ , ppm)	192.0, 136.4, 134.3, 134.2, 132.6, 129.5, 129.0, 128.0, 127.0, 122.8 [11]
IR Absorption (KBr, cm ⁻¹)	~1700-1590 (C=O and C=N stretching) [12]

Core Reactivity: Nucleophilic Addition

The quintessential reaction of the formyl group is nucleophilic addition. A nucleophile attacks the electrophilic carbonyl carbon, breaking the C=O π -bond and forming a tetrahedral alkoxide intermediate. This intermediate is then typically protonated to yield an alcohol or undergoes further reaction.[\[3\]](#)[\[4\]](#)





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [wap.guidechem.com]

- 2. 2-Naphthaldehyde | High-Purity Aromatic Aldehyde [benchchem.com]
- 3. chem.libretexts.org [chem.libretexts.org]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. 2-Naphthalenecarboxaldehyde | C₁₁H₈O | CID 6201 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 2-Naphthaldehyde | 66-99-9 | FN08328 | Biosynth [biosynth.com]
- 7. 2-Naphthalenecarboxaldehyde [webbook.nist.gov]
- 8. bocsci.com [bocsci.com]
- 9. 2-Naphthaldehyde 98 66-99-9 [sigmaaldrich.com]
- 10. 2-Naphthaldehyde | 66-99-9 [chemicalbook.com]
- 11. 2-Naphthaldehyde(66-99-9) 1H NMR spectrum [chemicalbook.com]
- 12. Synthesis of Some New Anils: Part 1. Reaction of 2-Hydroxy-benzaldehyde and 2-Hydroxynaphthaldehyde with 2-Aminopyridine and 2-Aminopyrazine | MDPI [mdpi.com]
- To cite this document: BenchChem. [Fundamental Reactivity of the 2-Naphthaldehyde Formyl Group: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b031174#fundamental-reactivity-of-the-2-naphthaldehyde-formyl-group]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com